

# Personal protective equipment for handling ELUGENT DETERGENT

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## Compound of Interest

Compound Name: ELUGENT DETERGENT

Cat. No.: B1180045

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## Essential Safety and Handling Guide for ELUGENT™ Detergent

This guide provides critical safety and logistical information for the proper handling and disposal of ELUGENT™ Detergent. Adherence to these procedures is essential for ensuring the safety of laboratory personnel and minimizing environmental impact.

## Hazard Summary & Personal Protective Equipment (PPE)

ELUGENT™ Detergent is a non-ionic detergent that can cause skin, eye, and respiratory irritation.[1] Proper personal protective equipment is mandatory to minimize exposure and ensure safety.

Summary of Hazards:

Hazard Type	Description	Precautionary Statements
Skin Irritation	Causes skin irritation.	H315: Causes skin irritation.
Eye Irritation	Causes serious eye irritation.	H319: Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.	H335: May cause respiratory irritation.

Required Personal Protective Equipment (PPE):

PPE Category	Item	Specifications & Use
Hand Protection	Chemical-resistant gloves	Wear protective gloves.
Eye & Face Protection	Safety glasses with side-shields or goggles, and a face shield	Wear eye protection/face protection. Chemical splash goggles provide full splash and impact protection.
Skin & Body Protection	Laboratory coat	Wear suitable protective clothing.[1]
Respiratory Protection	Use in a well-ventilated area	Avoid breathing mist or vapors. Use only outdoors or in a well-ventilated area.

## Operational Protocol: Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of ELUGENT™ Detergent and ensuring a safe laboratory environment.

Handling Procedures:

- **Ventilation:** Always handle ELUGENT™ Detergent in a well-ventilated area to avoid inhaling vapors.
- **Avoid Contact:** Prevent contact with skin and eyes by wearing the appropriate PPE.

- Hygiene: Wash hands thoroughly after handling the detergent.
- Clothing: Remove and wash contaminated clothing before reuse.

#### Storage Procedures:

- Keep the container tightly closed and store it in a well-ventilated place.
- For recommended storage temperature, refer to the product label.

## Emergency and Disposal Procedures

In the event of an emergency or the need for disposal, follow these established protocols to mitigate risks.

#### First Aid Measures:

Exposure Route	First Aid Instructions
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, seek medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.

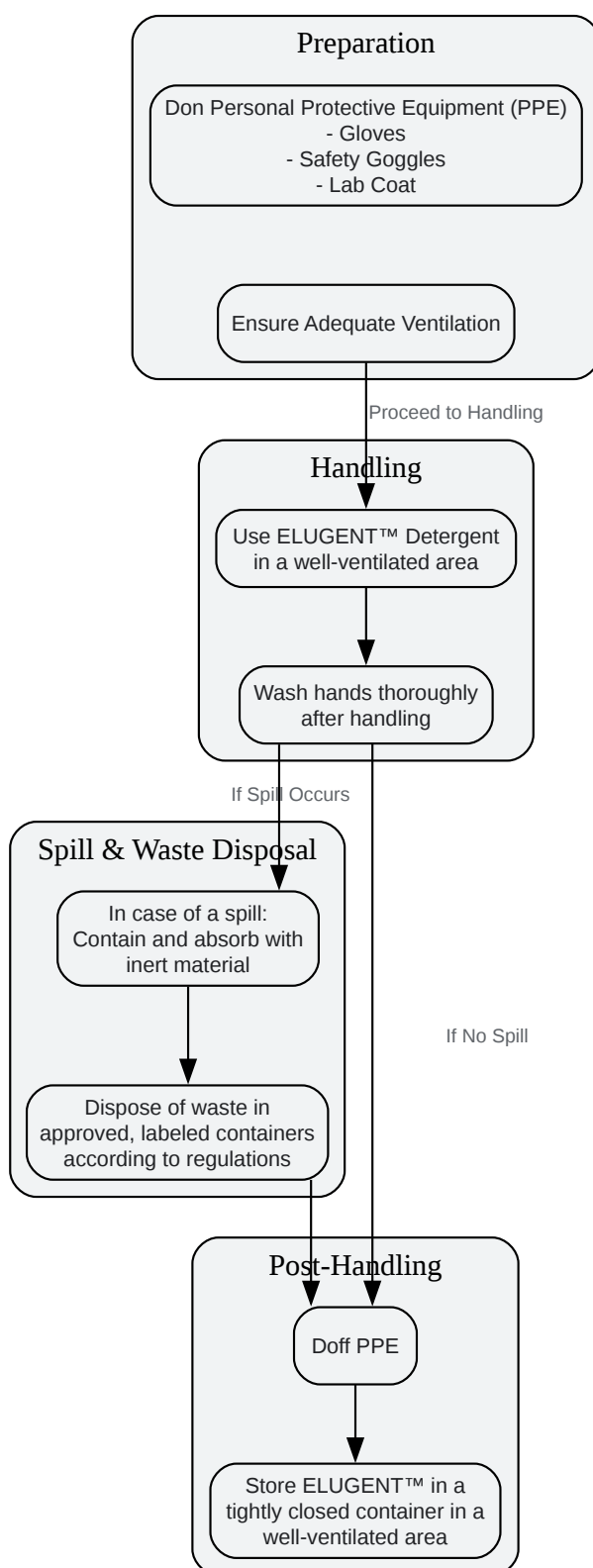
#### Spill and Disposal Plan:

- Containment: In case of a spill, cover drains and contain the material.
- Absorption: Use a liquid-absorbent material (e.g., Chemizorb®) to take up the spill.
- Disposal: Dispose of the absorbent material and any contaminated items in an approved waste disposal plant. Waste material must be disposed of in accordance with national and

local regulations. Do not mix with other waste and handle uncleaned containers as you would the product itself.

## Workflow for Safe Handling and Disposal

The following diagram outlines the necessary steps for safely handling and disposing of ELUGENT™ Detergent.



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Caption: Workflow for the safe handling and disposal of ELUGENT™ Detergent.

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## References

- 1. ELUGENT™ Detergent, 50% Solution - CAS 132778-08-6 - Calbiochem | 324707 [merckmillipore.com]
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